

# Application Notes and Protocols for In Vivo Studies of MK-28

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## Compound of Interest

Compound Name: MK-28  
Cat. No.: B8134312

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These application notes provide a comprehensive guide to the optimal dosage and administration of **MK-28** for in vivo studies, based on currently available preclinical data. The protocols and information are intended to assist in the design and execution of experiments investigating the therapeutic potential of this selective PERK activator.

## Overview of MK-28

**MK-28** is a small molecule activator of the PKR-like endoplasmic reticulum kinase (PERK), a key component of the unfolded protein response (UPR). Activation of the PERK pathway has been shown to be a promising therapeutic strategy in models of neurodegenerative diseases, particularly Huntington's disease, by mitigating endoplasmic reticulum (ER) stress.<sup>[1]</sup>

## Quantitative Data Summary

The following tables summarize the reported dosages, administration routes, and pharmacokinetic parameters of **MK-28** in rodent models.

Table 1: In Vivo Efficacy of **MK-28** in R6/2 Mouse Model of Huntington's Disease

Dosage	Administration Route	Frequency	Key Findings	Reference
0.1 mg/kg	Intraperitoneal (IP)	3 times a week	Significantly improved physiological and motor parameters.	[2]
0.3 mg/kg	Intraperitoneal (IP)	Daily	Extended lifespan by 16 days (20%).	[1]
1 mg/kg	Intraperitoneal (IP)	Daily or 3 times a week	Most significant improvement in motor function, approaching wild-type levels. Extended lifespan by 38 days (46%). Significantly reduced blood glucose levels and slowed weight loss. Increased survival.	[1][2][3]
10 mg/kg	Intraperitoneal (IP)	3 times a week	Less long-term protective effect compared to 1 mg/kg. Mice became too fragile for some tests after 12 weeks.	[2]

Table 2: Pharmacokinetic Parameters of **MK-28** in Rodents

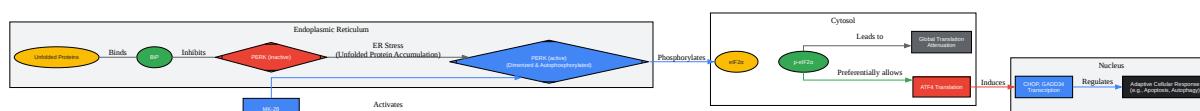
Animal Model	Dosage	Administration Route	Cmax	Tmax	Half-life (t1/2)	Oral Bioavailability (%F)	Reference
Mouse	10 mg/kg	Intraperitoneal (IP)	105 ng/mL	40 min	30 min	-	[3]
Sprague-Dawley Rat	1 mg/kg	Oral (p.o.)	10.0 ± 8.3 ng/mL	-	2.16 ± 0.45 h	58%	[4]
Sprague-Dawley Rat	3 mg/kg	Oral (p.o.)	-	-	1.55 ± 0.42 h	92%	[4]
Sprague-Dawley Rat	10 mg/kg	Oral (p.o.)	-	-	1.91 ± 0.28 h	60%	[4]
Sprague-Dawley Rat	-	Intravenous (i.v.)	-	-	1.31 ± 0.06 h	-	[4]

 Table 3: Toxicology Summary of **MK-28** in Mice

Dosage	Administration Route	Duration	Findings	Reference
6 mg/kg	Intraperitoneal (IP)	6 weeks (3 times a week)	No detectable toxicity based on weight, blood glucose levels, and blood liver function markers in wild-type mice.	[1]

## Signaling Pathway

**MK-28** functions by activating the PERK signaling pathway, a critical arm of the Unfolded Protein Response (UPR). The diagram below illustrates the mechanism of action.



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Caption: PERK signaling pathway activated by **MK-28**.

## Experimental Protocols

The following are detailed protocols for key in vivo experiments involving **MK-28**.

### Preparation and Administration of MK-28 Solution

Materials:

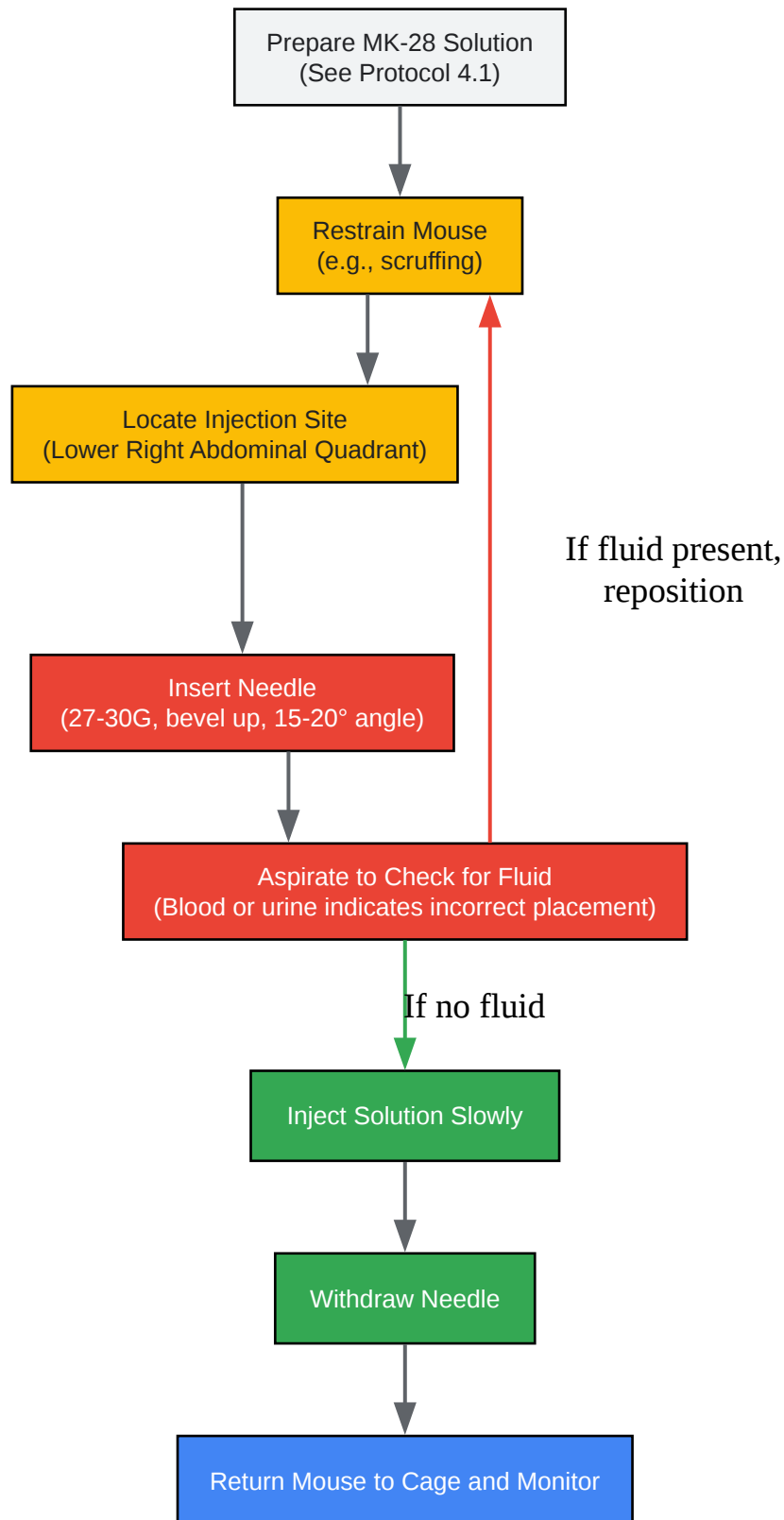
- **MK-28** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)

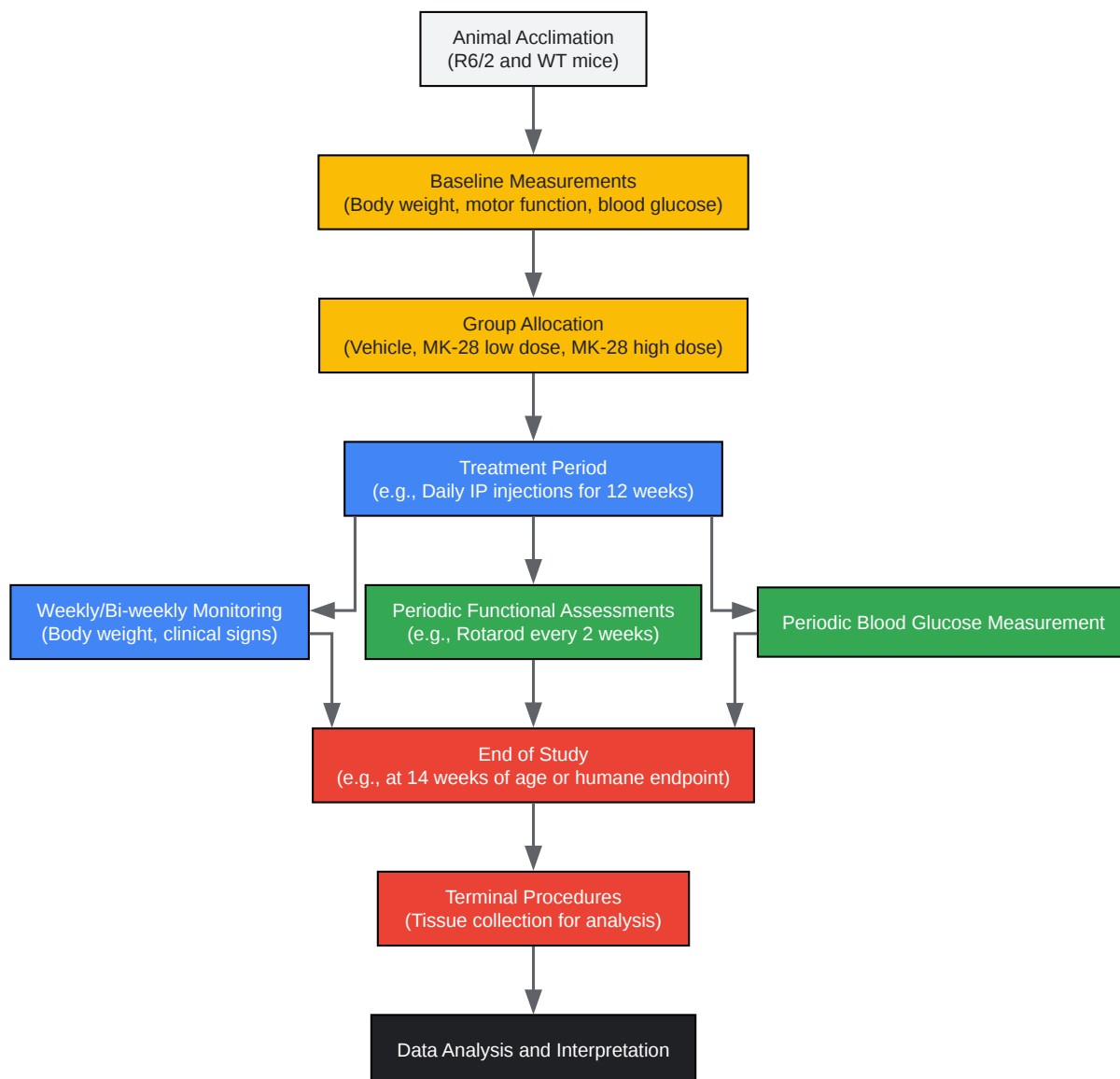
- Sterile microcentrifuge tubes
- Vortex mixer
- Syringes (1 mL)
- Needles (27-30 gauge)

#### Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **MK-28** in DMSO. For example, to make a 10 mg/mL stock, dissolve 10 mg of **MK-28** in 1 mL of DMSO. Vortex until fully dissolved.
- **Vehicle Preparation:** The vehicle consists of a mixture of DMSO, PEG300, Tween-80, and saline. A common ratio is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- **Working Solution Preparation:** a. For a final concentration of 1 mg/mL, add 100  $\mu$ L of the 10 mg/mL **MK-28** stock solution to a sterile microcentrifuge tube. b. Add 400  $\mu$ L of PEG300 and vortex thoroughly. c. Add 50  $\mu$ L of Tween-80 and vortex again. d. Add 450  $\mu$ L of sterile saline to bring the final volume to 1 mL. Vortex until the solution is a uniform suspension.
- **Administration:** a. Administer the prepared **MK-28** solution to mice via intraperitoneal (IP) injection. b. The injection volume is typically 10  $\mu$ L/g of body weight. For a 25g mouse receiving a 1 mg/kg dose, inject 250  $\mu$ L of the 0.1 mg/mL working solution. c. Ensure proper restraint of the animal and inject into the lower right quadrant of the abdomen to avoid the cecum and bladder.

## Intraperitoneal (IP) Injection in Mice





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## References

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